

High-Performance Analysis of Organotin Compounds in Polymer Matrices via GC-MS

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Compound of Interest

Compound Name: *(Dimethylstannylene)bis(thioethyle ne) dimyristate*

CAS No.: 68928-48-3

Cat. No.: B13773995

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Application Note & Protocol: AN-OTC-POL-2026

Abstract

This guide details a robust, field-validated protocol for the speciation and quantification of organotin compounds (OTCs) in complex polymer matrices (PVC, Silicone, Polyurethane) using Gas Chromatography-Mass Spectrometry (GC-MS). Unlike standard water analysis, polymer analysis requires rigorous extraction and matrix management. This protocol utilizes a THF-Dissolution/In-Situ Ethylation workflow, superior to Grignard-based methods due to its tolerance for moisture and simplified sample handling.

Introduction & Regulatory Context

Organotin compounds are critical stabilizers and catalysts in polymer manufacturing but pose severe neurotoxic and endocrine-disrupting risks.^[1]

- Regulatory Drivers: EU Regulation 10/2011 (Food Contact), REACH Annex XVII, and EN 71-3 (Toy Safety) impose strict limits (often < 0.1% by weight or specific migration limits).

- The Analytical Challenge: OTCs are polar, ionic, and non-volatile in their native state (e.g., Dibutyltin dichloride). They are deeply embedded in the polymer matrix, requiring a dual mechanism of matrix release and chemical derivatization to become GC-amenable.

Scientific Rationale: The "Why" Behind the Protocol

2.1 Derivatization Chemistry: Ethylation vs. Alkylation

We utilize Sodium Tetraethylborate (NaBEt_4) for in-situ derivatization.[\[2\]](#)

- Mechanism: NaBEt_4 acts as an ethylating agent in an aqueous/organic biphasic system. It replaces the electronegative ligands (Cl^- , OH^- , carboxylates) on the tin atom with ethyl groups.
- Advantage over Grignard: Grignard reagents (e.g., Pentylmagnesium bromide) require strictly anhydrous conditions, making them incompatible with the acidic aqueous buffers needed to hydrolyze OTCs from the polymer backbone. NaBEt_4 functions effectively at pH 4–5, allowing simultaneous extraction and derivatization.

2.2 Matrix Management: The THF-Hydrolysis Approach

Direct extraction with non-polar solvents (Hexane) is inefficient for rigid polymers.

- Step 1 (Swelling/Solvation): Tetrahydrofuran (THF) is used to dissolve or highly swell the polymer (especially PVC), exposing the internal OTCs.
- Step 2 (Acid Hydrolysis): HCl breaks the coordination bonds between the organotin and the polymer stabilizers (e.g., thioesters), releasing the organotin cation ().

Experimental Protocol

3.1 Reagents & Standards

- Derivatizing Agent: 2% (w/v) Sodium Tetraethylborate (NaBEt_4) in water. Note: Prepare daily. [\[3\]](#) Air sensitive.
- Extraction Solvent: Tetrahydrofuran (THF), HPLC Grade, uninhibited.

- Buffer: 1M Sodium Acetate/Acetic Acid buffer (pH 4.5).
- Internal Standard (ISTD): Tripropyltin chloride (TPrT-Cl) or Deuterated Tributyltin (TBT-d27).
- Target Standards: Mix of MBT, DBT, TBT, DOT, MOT, TPhT (as chlorides).

3.2 Sample Preparation Workflow

Step 1: Sample Solvation & Hydrolysis

- Weigh 0.5 g of milled polymer (cryo-milled < 1 mm particle size) into a 40 mL glass vial.
- Add 100 μ L of Internal Standard Solution (10 μ g/mL in MeOH).
- Add 10 mL THF. Cap and sonicate for 30 mins at 40°C. Result: Polymer should be dissolved or a viscous slurry.
- Add 1 mL HCl (1M) to hydrolyze stabilizer bonds. Shake for 5 mins.

Step 2: In-Situ Derivatization

- Add 10 mL Acetate Buffer (pH 4.5). Note: Polymer may precipitate; this is expected. The OTCs partition into the liquid phase.
- Add 1 mL 2% NaBEt₄ solution.
- Immediately add 5 mL Hexane.
- Vortex vigorously for 15 minutes. The ethylation reaction occurs at the interface; the ethylated OTCs partition into the Hexane layer.

Step 3: Phase Separation & Cleanup

- Centrifuge at 3000 rpm for 5 mins to separate layers.
- Transfer the upper Hexane layer to a clean vial.
- Optional Cleanup: If the extract is yellow/cloudy (common with soft PVC), pass through a 500 mg Silica SPE cartridge conditioned with hexane. Elute with 5 mL Hexane/Ether (95:5).

- Concentrate to 1 mL under a gentle nitrogen stream. Transfer to GC vial.

GC-MS Method Parameters

Parameter	Setting	Rationale
Instrument	GC-MS (Single Quad or Triple Quad)	MS required for isotopic identification.
Column	5% Phenyl-arylene (e.g., DB-5MS, HP-5MS)	Standard non-polar phase separates ethylated tins by boiling point.
Dimensions	30m x 0.25mm x 0.25µm	Standard capacity.
Inlet	Splitless (1 min purge), 260°C	Maximizes sensitivity. High temp ensures volatilization of heavy DOTs.
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)	Optimal linear velocity.
Oven Program	60°C (1 min) -> 20°C/min -> 150°C -> 10°C/min -> 300°C (5 min)	Slow ramp in middle separates critical pairs (DBT/TBT).
Transfer Line	280°C	Prevents condensation of heavy organotins.
Ion Source	EI (70 eV), 230°C	Standard ionization.
Acquisition	SIM Mode (Selected Ion Monitoring)	Essential for sensitivity and selectivity in complex matrices.

SIM Acquisition Table (Ethylated Derivatives)

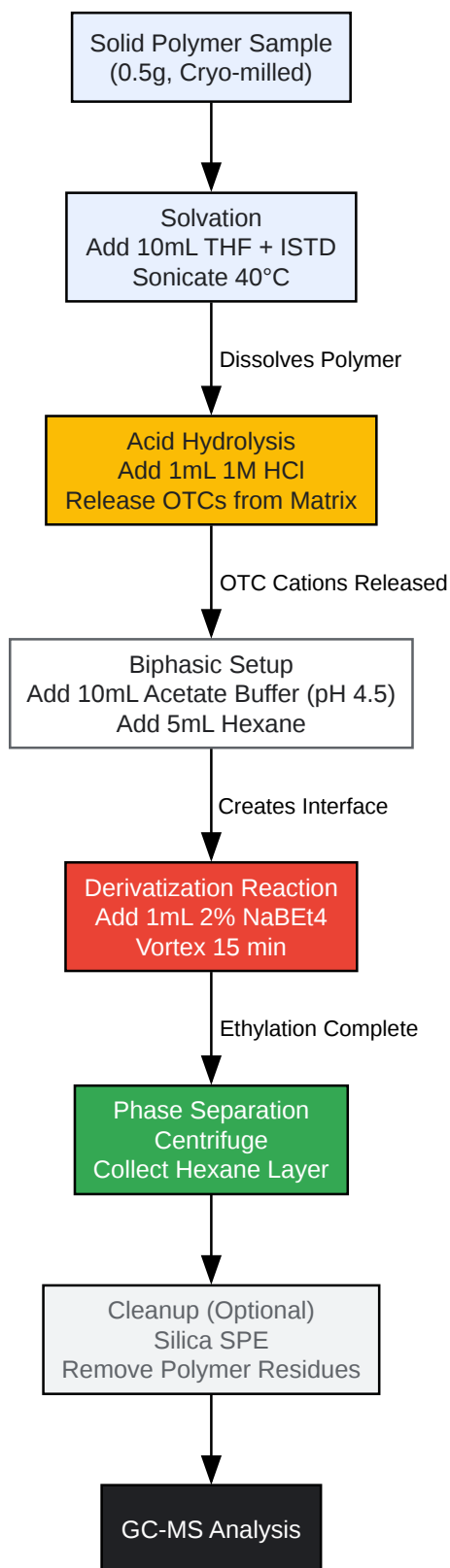
Note: Quant ion in bold.

Compound	Derivative	Quant Ion (m/z)	Qualifier Ions (m/z)
Monobutyltin (MBT)	MBT-Et3	235	179, 121
Dibutyltin (DBT)	DBT-Et2	263	207, 179
Tributyltin (TBT)	TBT-Et	291	235, 179
Monooctyltin (MOT)	MOT-Et3	291	235, 179
Dioctyltin (DOT)	DOT-Et2	375	263, 319
Triphenyltin (TPhT)	TPhT-Et	351	349, 197
Tripropyltin (ISTD)	TPrT-Et	249	221, 193

Visualized Workflows

Figure 1: Sample Preparation & Derivatization Workflow

A logical flow from solid polymer to GC-ready extract.

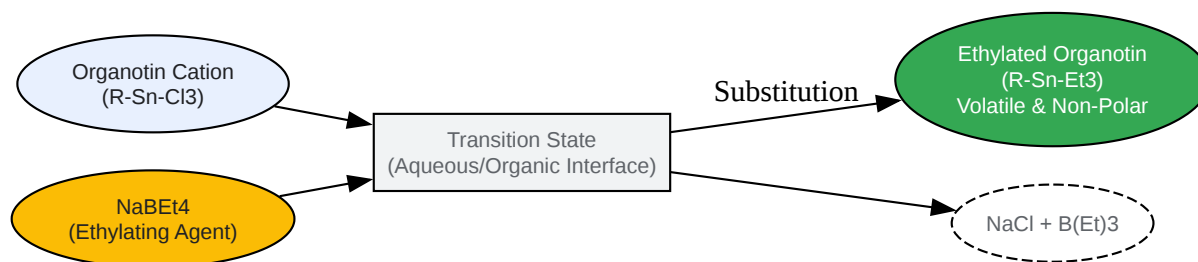


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Caption: Step-by-step extraction and derivatization workflow for polymer matrices.

Figure 2: Reaction Mechanism (Ethylation)

The chemical transformation of the ionic organotin to the volatile derivative.



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Caption: Conversion of polar organotin chlorides to volatile ethyl-derivatives via Sodium Tetraethylborate.

Data Analysis & Validation

6.1 Identification

- Retention Time: Match within ± 0.1 min of standards.
- Ion Ratios: The ratio of the Quant ion to Qualifier ions must match the standard within $\pm 20\%$ (relative). Example: For DBT, m/z 207/263 ratio is critical to distinguish from interferences.

6.2 Quantification

Calculated using the Internal Standard method:

- : Concentration of analyte.[\[4\]](#)
- : Area of analyte.
- : Area of Internal Standard.
- : Relative Response Factor determined from calibration curve.

6.3 Quality Control Criteria

- Recovery: Spike blank polymer matrix with known OTCs. Acceptable range: 70–120%.

- Linearity:

for 5-point calibration (10 – 1000 ng/mL).

- Blank: Must be < LOD. Note: PVC gloves and plastic pipettes often contain OTCs. Use nitrile gloves and glass pipettes.

Troubleshooting "From the Bench"

Issue	Probable Cause	Solution
Low Recovery of DOT	DOT is bulky and less soluble in water.	Increase vortex time to 30 mins; ensure THF fully solubilizes the matrix before buffer addition.
Emulsion Formation	Surfactants in polymer formulation.	Add 0.5g NaCl to increase ionic strength; Centrifuge at higher speed (4000 rpm).
Peak Tailing	Active sites in liner or column.	Replace liner with deactivated wool; trim 10cm from column guard.
High Background	Contamination from labware. [5]	Never use plastic pipette tips for the hexane layer if possible (use glass Pasteur). Avoid PVC tubing in lab gas lines.

References

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- ISO 22744-1:2020. Textiles and textile products — Determination of organotin compounds — Part 1: Derivatisation method using gas chromatography. International Organization for Standardization.[\[2\]](#) [\[Link\]](#)
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- Agilent Technologies. Determination of Organotin Compounds in Toy Materials by Agilent 5977A GC/MSD to Meet European Regulation EN71-3. Application Note. [\[Link\]](#)
- Shimadzu Corporation. Analysis of Dibutyltin Compounds in Polyvinyl Chloride Products by GC/MS. Application News No. M262. [\[Link\]](#)

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